

LC-MS/MS protocol for 5-HIAA quantification using D5 internal standard

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic Acid
(D5)

CAS No.: 1219802-93-3

Cat. No.: B1147737

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Application Note: High-Throughput Quantification of Urinary 5-HIAA by LC-MS/MS using D5-Internal Standard

Executive Summary

This protocol details a robust, high-throughput LC-MS/MS method for the quantification of 5-Hydroxyindoleacetic acid (5-HIAA) in human urine.[1][2] As the primary metabolite of serotonin, 5-HIAA is the gold-standard biomarker for diagnosing and monitoring neuroendocrine tumors (NETs), specifically carcinoid syndrome.[3][4]

Unlike traditional HPLC-ECD (Electrochemical Detection) or ELISA methods, which suffer from long run times and cross-reactivity with dietary indoles, this method utilizes stable isotope dilution (5-HIAA-d5) to correct for matrix effects and ion suppression. The workflow employs a "dilute-and-shoot" strategy, minimizing sample preparation time to <5 minutes per plate.

Scientific Rationale & Biological Context

Metabolic Pathway

Serotonin (5-HT) is metabolized by Monoamine Oxidase (MAO) and Aldehyde Dehydrogenase (ALDH) into 5-HIAA, which is excreted renally. In carcinoid syndrome, enterochromaffin tumors secrete massive amounts of serotonin, leading to 10-100x elevations in urinary 5-HIAA.

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Why 5-HIAA-d5? (The Internal Standard)

Urine is a complex matrix containing salts, urea, and variable pigments that cause ion suppression in Electrospray Ionization (ESI).

- Mechanism: 5-HIAA-d5 (Deuterated) co-elutes with endogenous 5-HIAA.
- Correction: Any suppression affecting the analyte affects the IS equally. The ratio of Analyte/IS remains constant, ensuring quantitative accuracy even in concentrated urine.

Materials & Instrumentation

Reagents

- Analyte Standard: 5-Hydroxyindole-3-acetic acid (Sigma-Aldrich or Cerilliant).
- Internal Standard: 5-Hydroxyindole-3-acetic acid-d5 (d5-5-HIAA).
- Mobile Phase A: Water + 0.1% Formic Acid (LC-MS Grade).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid (LC-MS Grade).
- Diluent: 90:10 Water:Methanol + 0.1% Formic Acid.

Instrumentation

- LC System: UHPLC (e.g., Waters Acquity or Agilent 1290).
- MS System: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).
- Column: Waters HSS T3 (

mm, 1.8 μ m) or Phenomenex Kinetex Biphenyl.

- Note: A high-strength silica (HSS) or Biphenyl phase is required to retain polar acidic compounds like 5-HIAA.

Experimental Protocol

Sample Collection & Pre-Analytical Handling

- Patient Prep: Avoid serotonin-rich foods (bananas, walnuts, avocados) for 48h prior.
- Collection: 24-hour urine collection.[1][4][5][6][7][8]
- Preservation: Acidify collection container with 25 mL of 50% Acetic Acid or HCl to maintain pH 2–4. This prevents oxidation of indoles.

Sample Preparation (Dilute-and-Shoot)

This workflow is designed for speed and automation.[9]

- Thaw urine samples and vortex for 10 seconds.
- Centrifuge at 3,000 x g for 5 minutes to remove particulates.
- Aliquot 50 μ L of urine into a 96-well plate.
- Add IS: Add 450 μ L of Internal Standard Working Solution (100 ng/mL 5-HIAA-d5 in Diluent).
- Mix: Aspirate/dispense or shake plate (1000 rpm, 2 min).
- Inject: 5 μ L onto the LC-MS/MS.

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LC-MS/MS Conditions Chromatography (Gradient)

- Flow Rate: 0.4 mL/min
- Column Temp: 40°C
- Run Time: 3.5 minutes

Time (min)	% Mobile Phase A (Water)	% Mobile Phase B (ACN)	Action
0.00	98	2	Loading
0.50	98	2	Hold
2.00	40	60	Elution
2.10	5	95	Wash
2.60	5	95	Wash
2.70	98	2	Re-equilibration
3.50	98	2	End

Mass Spectrometry (MRM Parameters)

- Ionization: Electrospray Ionization (ESI)[\[6\]](#)
- Polarity: Positive (+)
 - Note: While 5-HIAA is an acid, Positive mode is often preferred in modern methods to allow simultaneous detection of Serotonin (which requires positive mode) in the same run. If measuring only 5-HIAA, Negative mode () is also valid and highly sensitive.
- Source Temp: 500°C
- Spray Voltage: 3500 V

Compound	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Role
5-HIAA	192.1	146.1	25	20	Quantifier
5-HIAA	192.1	118.1	25	35	Qualifier
5-HIAA-d5	197.1	151.1	25	20	Internal Std

Validation & Performance

A self-validating system requires strict QC criteria.

- Linearity: 0.5 mg/L to 100 mg/L ().
- Precision: Intra-day CV < 5%; Inter-day CV < 8%.
- Accuracy: Spike recovery 90–110%.[\[8\]](#)
- Reference Range:
 - Normal: < 10 mg/24h (< 52 μ mol/24h).[\[10\]](#)[\[11\]](#)
 - Carcinoid Suspicion: > 25 mg/24h.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Column contamination or pH mismatch.	Replace guard column; ensure Mobile Phase A is acidic (pH ~2.6).
Low Sensitivity	Ion suppression from salt.	Increase dilution factor (1:20) or divert flow to waste for first 0.8 min.
Retention Shift	Organic content in sample.	Ensure samples are diluted with aqueous buffer, not pure organic solvent.

References

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